

# Certificate of Analysis: Rivastigmine Metabolite-d6 - A Technical Guide

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## Compound of Interest

*Compound Name:* Rivastigmine metabolite-d6

*Cat. No.:* B15560019

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This technical guide provides a comprehensive overview of the typical data and methodologies associated with the Certificate of Analysis (CoA) for **Rivastigmine Metabolite-d6**. This deuterated analog of the primary metabolite of Rivastigmine is a critical tool in pharmacokinetic and metabolic studies, often utilized as an internal standard for quantitative analysis by mass spectrometry.

## Compound Information

**Rivastigmine Metabolite-d6**, also known as (S)-3-(1-(bis(methyl-d3)amino)ethyl)phenol or NAP 226-90-d6, is the deuterated form of the decarbamylated metabolite of Rivastigmine. The deuterium labeling provides a distinct mass signature, allowing for its differentiation from the endogenous metabolite in biological samples.

| Identifier        | Value                                                  |
|-------------------|--------------------------------------------------------|
| Chemical Name     | (S)-3-(1-(bis(methyl-d3)amino)ethyl)phenol             |
| Synonyms          | NAP 226-90-d6, (S)-3-(1-(Dimethylamino-d6)ethyl)phenol |
| CAS Number        | 1217706-31-4                                           |
| Molecular Formula | C <sub>10</sub> H <sub>9</sub> D <sub>6</sub> NO       |
| Molecular Weight  | 171.27 g/mol                                           |

## Analytical Specifications and Data

The following table summarizes the typical analytical tests, specifications, and representative results for a batch of **Rivastigmine Metabolite-d6**.

| Test                           | Specification                              | Result                                       | Method                                        |
|--------------------------------|--------------------------------------------|----------------------------------------------|-----------------------------------------------|
| Appearance                     | White to off-white solid                   | Conforms                                     | Visual Inspection                             |
| Solubility                     | Soluble in Methanol, DMSO, DMF             | Conforms                                     | Visual Inspection                             |
| Identity by <sup>1</sup> H-NMR | Conforms to structure                      | Conforms                                     | Nuclear Magnetic Resonance                    |
| Identity by Mass Spectrometry  | Conforms to structure                      | Conforms                                     | Mass Spectrometry (MS)                        |
| Chromatographic Purity (HPLC)  | ≥98.0%                                     | 99.5%                                        | High-Performance Liquid Chromatography (HPLC) |
| Isotopic Purity (by MS)        | ≥99% Deuterated forms (d1-d6)              | ≥99%                                         | Mass Spectrometry                             |
| Residual Solvents              | Meets USP <467> requirements               | Conforms                                     | Gas Chromatography (GC)                       |
| Optical Rotation               | Specific to lot                            | [α] <sup>20</sup> D = -XX.X° (c=1, Methanol) | Polarimetry                                   |
| Storage Conditions             | Store at 2-8 °C in a well-closed container | -                                            | -                                             |
| Retest Date                    | 24 months from the date of analysis        | -                                            | -                                             |

## Experimental Protocols

Detailed methodologies for the key analytical tests are provided below.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure of **Rivastigmine Metabolite-d6**.

- Instrumentation: 400 MHz NMR Spectrometer.
- Sample Preparation: The sample is dissolved in a suitable deuterated solvent, such as Methanol-d4 or Chloroform-d.
- Data Acquisition: A standard proton ( $^1\text{H}$ ) NMR spectrum is acquired.
- Expected Results: The resulting spectrum is compared to a reference spectrum or theoretical chemical shifts. The absence of signals corresponding to the N,N-dimethyl protons and the presence of other expected signals for the aromatic and ethyl groups confirm the identity and the location of the deuterium labels.

## Mass Spectrometry (MS)

- Objective: To confirm the molecular weight and assess the isotopic purity of **Rivastigmine Metabolite-d6**.
- Instrumentation: High-Resolution Mass Spectrometer (e.g., Q-TOF or Orbitrap) coupled with an appropriate ionization source (e.g., Electrospray Ionization - ESI).
- Sample Preparation: The sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) and infused directly or via liquid chromatography into the mass spectrometer.
- Data Acquisition: Mass spectra are acquired in positive ion mode.
- Expected Results: The spectrum should show a prominent ion corresponding to the protonated molecule  $[\text{M}+\text{H}]^+$  at  $m/z$  172.18. The isotopic distribution is analyzed to confirm the high enrichment of the d6 species and the low abundance of d0 to d5 species.

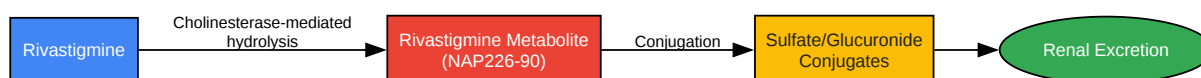
## High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the chromatographic purity of **Rivastigmine Metabolite-d6**.
- Instrumentation: HPLC system with a UV detector.
- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$ ).

- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).[1]
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 218 nm.[2]
- Injection Volume: 10 µL.
- Sample Preparation: A solution of the sample is prepared in the mobile phase.
- Data Analysis: The area of the main peak is compared to the total area of all peaks in the chromatogram to calculate the purity.

## Metabolic Pathway of Rivastigmine

Rivastigmine undergoes extensive metabolism, primarily through cholinesterase-mediated hydrolysis, to its decarbamylated metabolite, NAP226-90. This process is not dependent on the cytochrome P450 (CYP) enzyme system. The metabolite is then further conjugated before renal excretion.

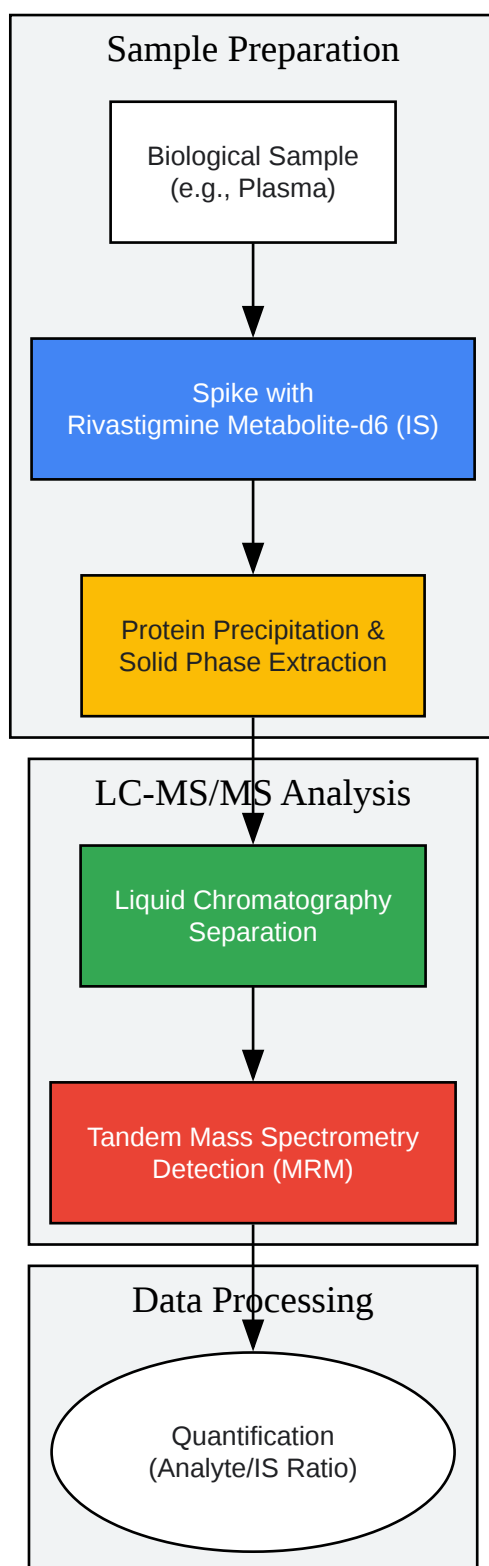


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Caption: Metabolic pathway of Rivastigmine to its primary metabolite and subsequent excretion.

## Experimental Workflow for Quantification using an Internal Standard

**Rivastigmine Metabolite-d6** is commonly used as an internal standard (IS) in bioanalytical methods to quantify the unlabeled metabolite in plasma or other biological matrices. The workflow for such an analysis is outlined below.



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Caption: A typical bioanalytical workflow for the quantification of Rivastigmine metabolite.

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## References

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- 2. [caymanchem.com](https://caymanchem.com) [caymanchem.com]
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